

Stereochemistry of Boc-D-Homoserine-OBzl: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Boc-D-Homoser-Obzl*

Cat. No.: *B1642277*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stereochemistry of N- α -tert-Butoxycarbonyl-D-homoserine O-benzyl ester (**Boc-D-Homoser-OBzl**), a valuable chiral building block in synthetic chemistry. The precise stereochemical configuration of this compound is critical for its application in the synthesis of peptides and other pharmacologically active molecules, where biological activity is often highly dependent on the three-dimensional arrangement of atoms. This guide details the physicochemical and stereochemical properties of **Boc-D-Homoser-OBzl**, provides experimental protocols for the determination of its stereochemical purity, and illustrates its role in synthetic workflows.

Core Physicochemical and Stereochemical Data

The enantiomeric purity and specific optical rotation are key parameters that define the stereochemical identity of **Boc-D-Homoser-OBzl**. The following table summarizes the key quantitative data for this compound.

| Property | Value | Reference |
|--|--|-----------|
| Chemical Name | N- α -tert-Butoxycarbonyl-O-benzyl-D-homoserine | |
| CAS Number | 150009-60-2 | |
| Molecular Formula | $C_{16}H_{23}NO_5$ | |
| Molecular Weight | 309.36 g/mol | |
| Appearance | White to off-white crystalline powder | |
| Melting Point | 45-57 °C | |
| Purity (HPLC) | $\geq 99\%$ | |
| Specific Optical Rotation ($[\alpha]^{20}/D$) | $+15 \pm 2^\circ$ (c=2 in 80% EtOH) | |

Experimental Protocols for Stereochemical Analysis

The determination of the stereochemical integrity of **Boc-D-Homoser-OBzI** relies on established analytical techniques. Below are detailed methodologies for polarimetry and chiral High-Performance Liquid Chromatography (HPLC).

Polarimetry for Specific Rotation Measurement

Objective: To measure the specific optical rotation of **Boc-D-Homoser-OBzI**, which is a fundamental property of a chiral compound and is indicative of its enantiomeric purity.

Materials and Equipment:

- Polarimeter (Sodium D-line, 589 nm)
- Volumetric flask (10 mL, Class A)
- Analytical balance
- Polarimeter cell (1 dm path length)

- **Boc-D-Homoser-OBzl** sample
- 80% Ethanol (EtOH) in deionized water (v/v)

Procedure:

- Sample Preparation:
 - Accurately weigh approximately 200 mg of **Boc-D-Homoser-OBzl** using an analytical balance.
 - Quantitatively transfer the sample to a 10 mL volumetric flask.
 - Dissolve the sample in 80% ethanol and fill the flask to the mark.
 - Ensure the solution is homogeneous by gentle mixing.
- Blank Measurement:
 - Fill the polarimeter cell with the 80% ethanol solvent (blank).
 - Place the cell in the polarimeter and zero the instrument according to the manufacturer's instructions.
- Sample Measurement:
 - Rinse the polarimeter cell with a small amount of the prepared sample solution and then fill it, ensuring no air bubbles are present.
 - Place the sample cell in the polarimeter and record the observed optical rotation (α).
- Calculation of Specific Rotation:
 - The specific rotation ($[\alpha]$) is calculated using the following formula: $[\alpha] = \alpha / (c \times l)$ where:
 - α is the observed rotation in degrees.
 - c is the concentration of the solution in g/mL.

- l is the path length of the polarimeter cell in decimeters (dm).

Chiral High-Performance Liquid Chromatography (HPLC)

Objective: To determine the enantiomeric purity of **Boc-D-Homoser-OBzI** by separating the D- and L-enantiomers. The following is a representative method adapted from the analysis of the closely related compound, N-(tert-Butoxycarbonyl)-O-benzyl-serine, and is expected to be effective for **Boc-D-Homoser-OBzI**.^[1]

Instrumentation and Conditions:

- HPLC System: A standard HPLC system equipped with a UV detector.
- Chiral Stationary Phase: Ristocetin A bonded stationary phase.^[1]
- Mobile Phase: A polar-organic mobile phase is typically effective. For N-(tert-Butoxycarbonyl)-O-benzyl-serine, a mobile phase of methanol with 0.1% triethylammonium acetate (TEAA) has been used.^[1] Optimization for **Boc-D-Homoser-OBzI** may be required.
- Flow Rate: 1.0 mL/min
- Detection: UV at 220 nm
- Temperature: Ambient

Procedure:

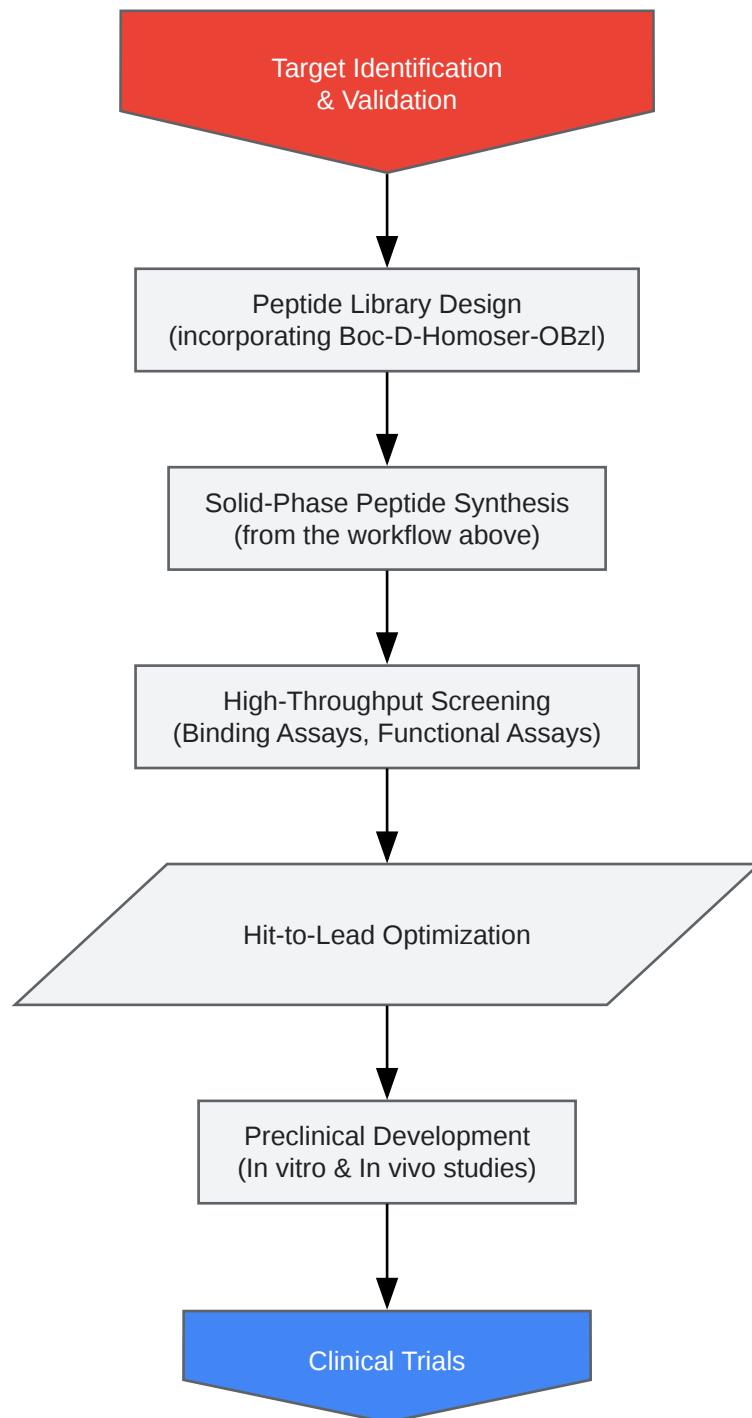
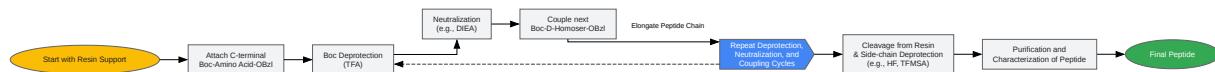
- Sample Preparation:
 - Prepare a stock solution of the **Boc-D-Homoser-OBzI** sample in the mobile phase at a concentration of approximately 1 mg/mL.
 - Prepare a solution of the racemic mixture (if available) to determine the retention times of both enantiomers.
- Chromatographic Analysis:

- Equilibrate the column with the mobile phase until a stable baseline is achieved.
- Inject the sample solution onto the column.
- Monitor the elution of the enantiomers using the UV detector.

- Data Analysis:
 - Identify the peaks corresponding to the D- and L-enantiomers based on the chromatogram of the racemic mixture.
 - Calculate the enantiomeric excess (% ee) using the peak areas of the two enantiomers: % ee = $[(\text{Area_D} - \text{Area_L}) / (\text{Area_D} + \text{Area_L})] \times 100$

Role in Synthetic Workflows and Drug Discovery

Boc-D-Homoser-OBzl is a crucial building block in solid-phase peptide synthesis (SPPS), particularly utilizing the Boc/Bzl protection strategy. Its defined stereochemistry is essential for the synthesis of peptides with specific biological activities.



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References

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